

N,N-Dimethyl-4-nitroaniline health and safety information

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Compound of Interest

Compound Name: *N,N-Dimethyl-4-nitroaniline*

Cat. No.: B014474

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An In-depth Technical Guide to the Health and Safety of **N,N-Dimethyl-4-nitroaniline**

This document provides comprehensive health and safety information for **N,N-Dimethyl-4-nitroaniline** (CAS No. 100-23-2), intended for researchers, scientists, and professionals in drug development. It covers toxicological data, hazard classifications, handling procedures, and emergency measures.

Chemical and Physical Properties

N,N-Dimethyl-4-nitroaniline is a yellow crystalline solid at room temperature.^[1] It is stable under normal conditions and is soluble in polar solvents like ethanol and acetone, but insoluble in water.^{[1][2][3]}

Property	Value	Citations
CAS Number	100-23-2	[2]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[2][4]
Molecular Weight	166.18 g/mol	[4][5]
Appearance	Yellow powder or solid	[2][3]
Melting Point	163 - 165 °C (325.4 - 329 °F)	[2][5]
Boiling Point	~287.6 °C at 760 mmHg	[5]
Density	~1.2 g/cm ³	[5]
Flash Point	~127.7 °C	[5]
Water Solubility	Insoluble	[3]
Synonyms	4-Nitrodimethylaniline; Benzenamine, N,N-Dimethyl-4-Nitro-	[2][6]

Hazard Identification and GHS Classification

This chemical is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] It is toxic if swallowed, in contact with skin, or if inhaled.[7] It also causes skin and serious eye irritation and may cause respiratory irritation.[7] Fine dust dispersed in air may form combustible concentrations.[2]

Hazard Class	Category	Hazard Statement	Citations
Acute Toxicity, Oral	3	H301: Toxic if swallowed	[2] [7]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	[2] [7]
Acute Toxicity, Inhalation (Dusts/Mists)	3	H331: Toxic if inhaled	[2] [7]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2] [7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[2] [7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation (Target Organ: Respiratory system)	[2] [7]
Combustible Dust	-	May form combustible dust concentrations in air	[2]

Toxicological Information

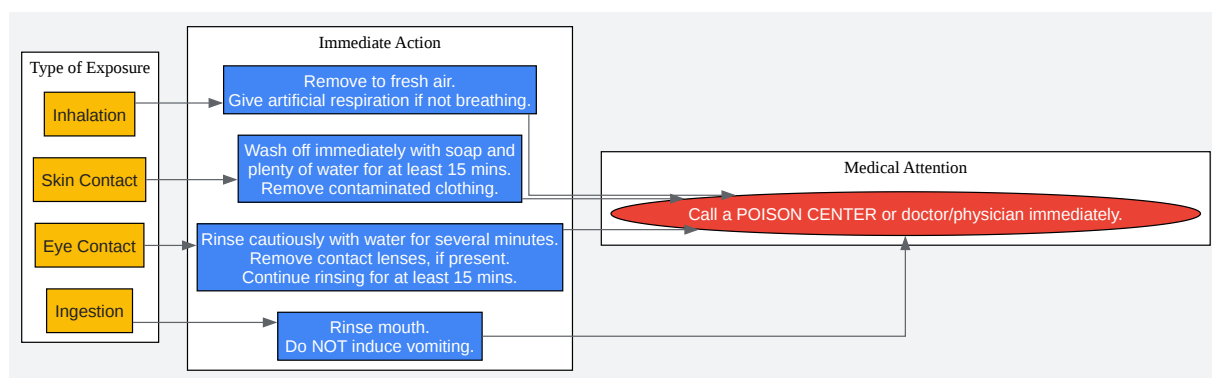
The primary toxicological concerns are acute effects from oral, dermal, or inhalation exposure. [\[2\]](#) There is limited publicly available data regarding chronic effects, mutagenicity, or carcinogenicity.[\[8\]](#)

Test Type	Species	Route	Value	Citations
LD50	Rat	Oral	> 500 mg/kg	[3] [9]

Note: Information on carcinogenicity, mutagenic effects, and reproductive toxicity is largely unavailable in the reviewed literature.[\[8\]](#)[\[10\]](#)

First Aid Measures

Immediate medical attention is required in case of significant exposure.[11] Ensure that eyewash stations and safety showers are readily accessible.[2]



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First Aid Response Workflow for **N,N-Dimethyl-4-nitroaniline** Exposure.

Fire and Explosion Hazards

While the material itself may be combustible at high temperatures, the primary fire hazard is the potential for fine dust to form an explosive mixture with air.[2][12]

Hazard Property	Details	Citations
Flammability	May be combustible at high temperature.	[12]
Explosion Hazard	Fine dust dispersed in air may ignite.	[2]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, chemical foam.	[2]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x).	[2][8]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[2][8]

Handling, Storage, and Exposure Control

Proper handling and storage are critical to minimize exposure risk. Use a closed system or appropriate exhaust ventilation.[2]

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[13]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Use only in well-ventilated areas.[2]

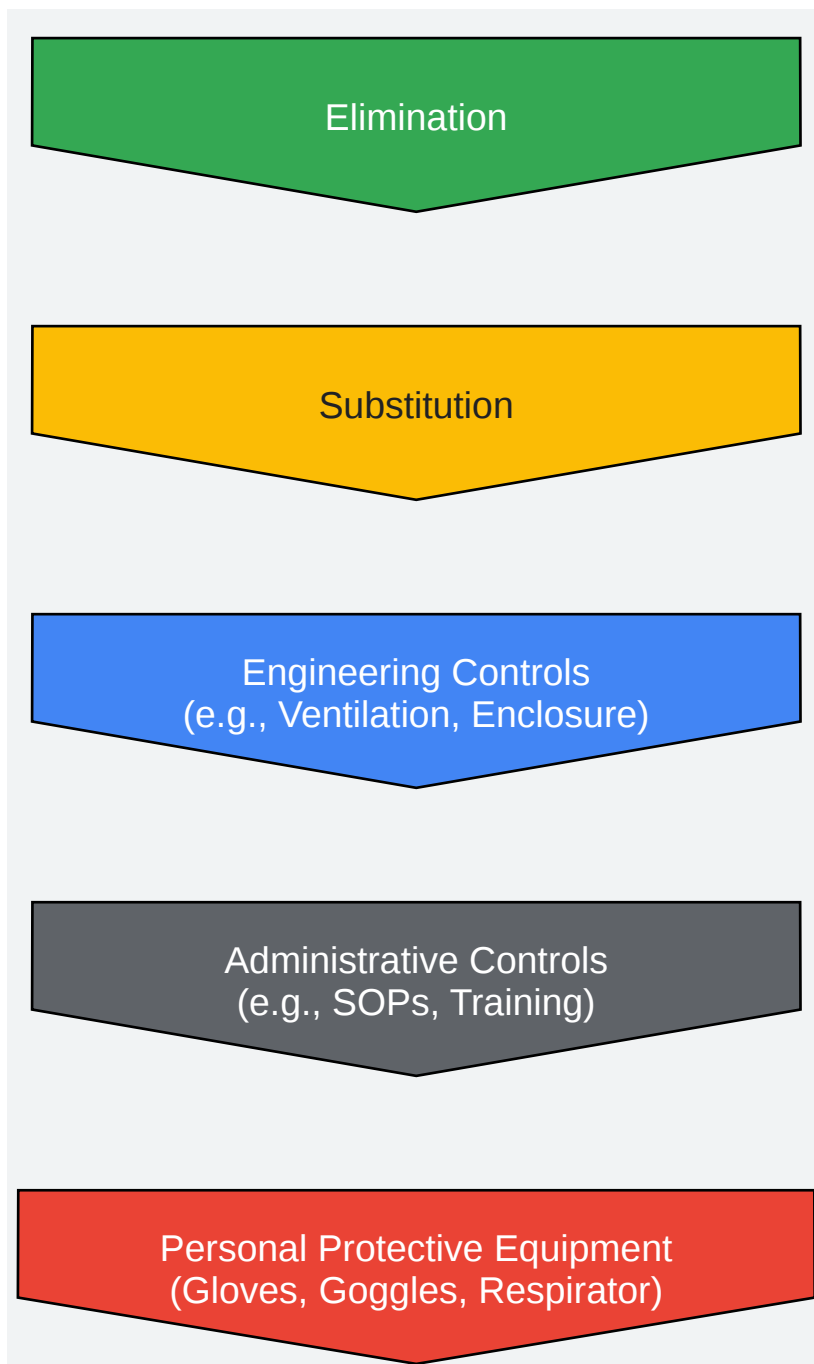
Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][13]

- Store locked up.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Exposure Control Hierarchy

The most effective way to manage risk is to follow the hierarchy of controls.



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Hierarchy of Controls for Minimizing Chemical Exposure.

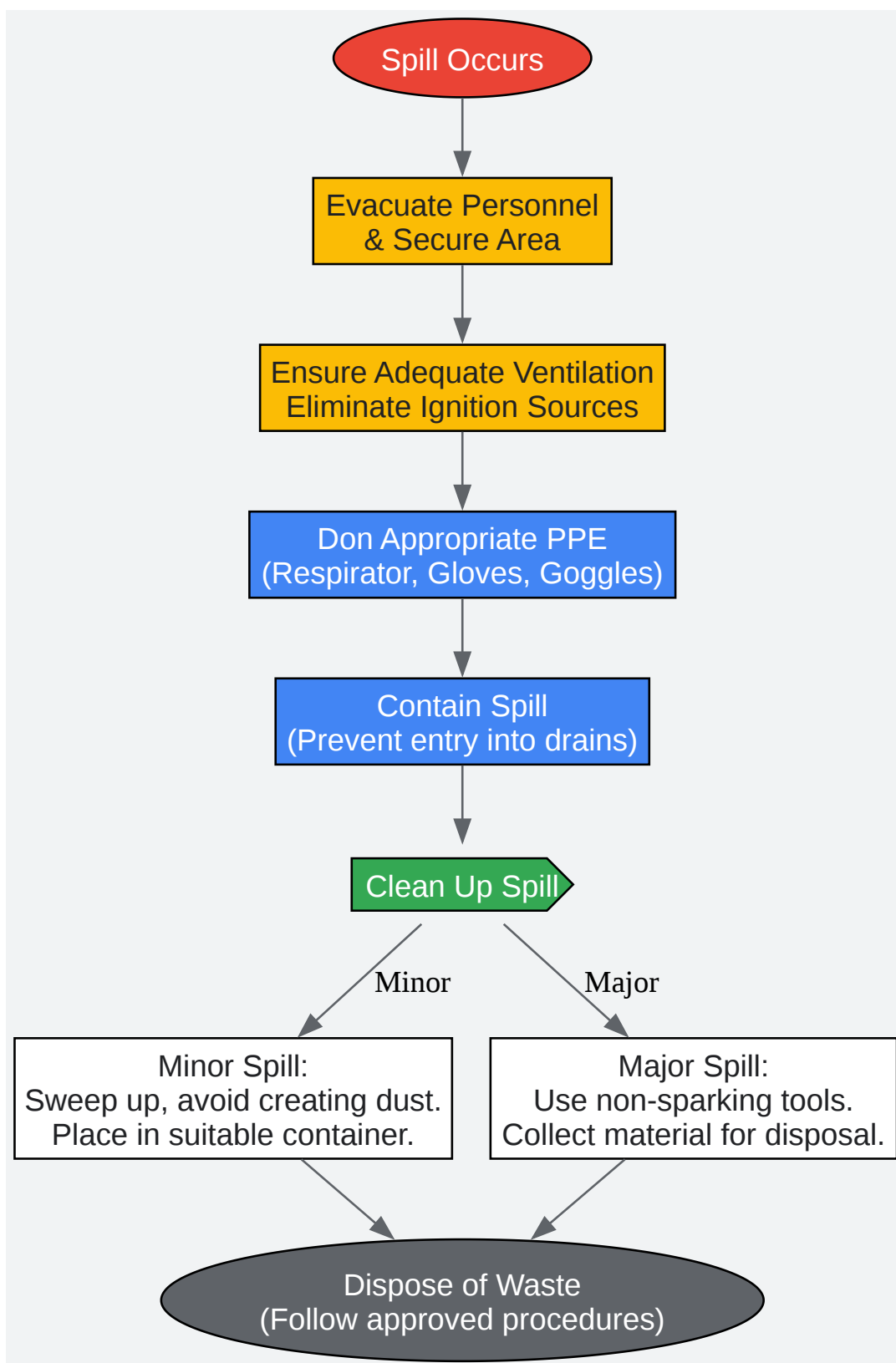
Personal Protective Equipment (PPE)

When engineering and administrative controls are not sufficient, appropriate PPE must be used.

Protection Type	Specification	Citations
Eye/Face Protection	Wear safety glasses with side-shields or goggles. Use a face shield where splashing is possible.	[8]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.	[7]
Respiratory Protection	A NIOSH/MSHA approved respirator is required if exposure limits are exceeded or if irritation is experienced.	[11]

Accidental Release Measures

In the event of a spill, personnel should be evacuated from the area. Eliminate all ignition sources and ensure adequate ventilation.[\[8\]](#)[\[14\]](#)



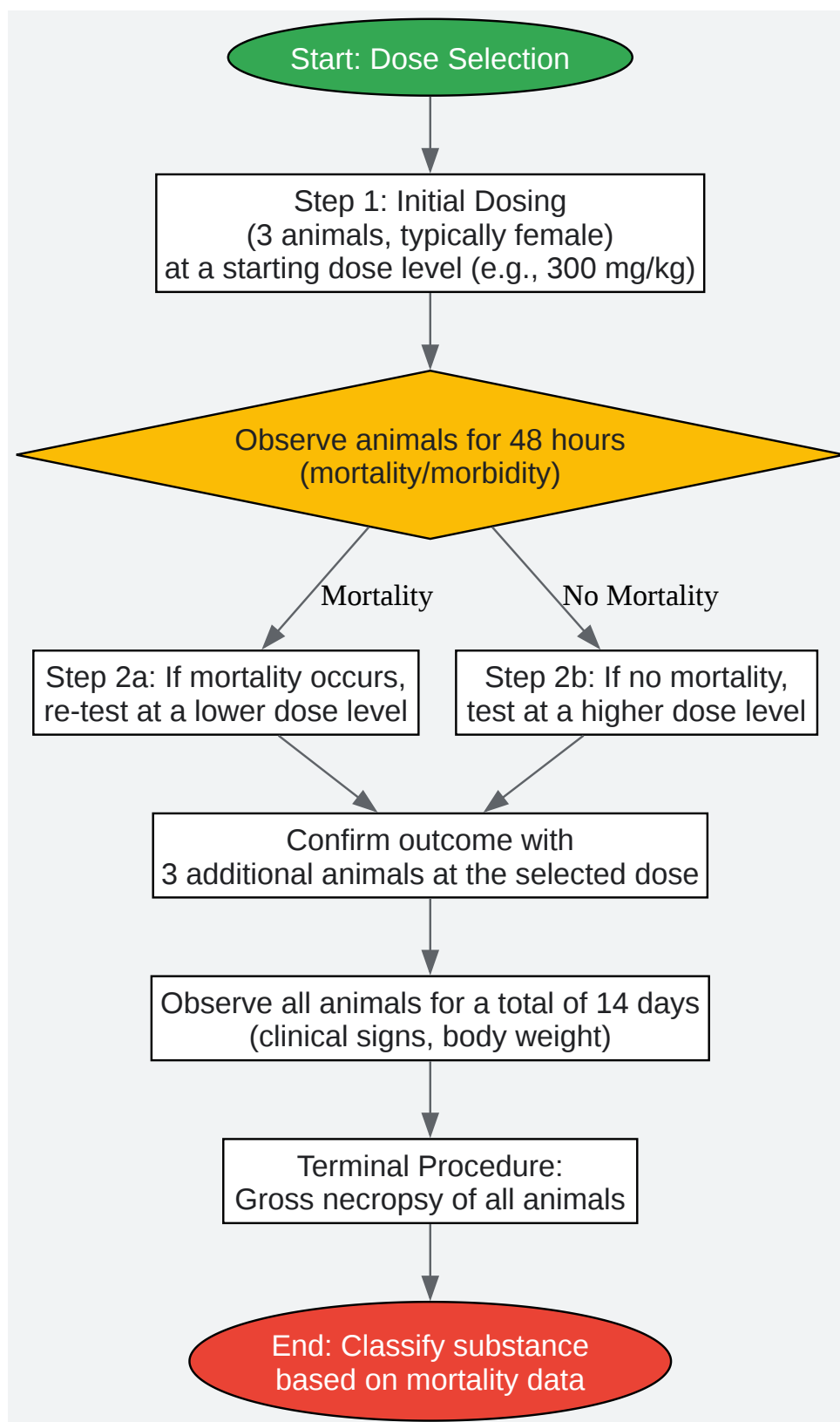
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Generalized Workflow for Accidental Spill Response.

Experimental Protocols

Detailed experimental protocols for the toxicological data cited in safety data sheets are often not publicly available. The LD50 value (oral, rat) > 500 mg/kg is from a 1953 report.^{[3][9]} Below is a generalized workflow for an acute oral toxicity study, based on modern OECD 423 guidelines, to illustrate the methodology.

Generalized Protocol: Acute Oral Toxicity (OECD 423)



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Generalized Workflow for an Acute Oral Toxicity Study (OECD 423).

Stability and Reactivity

The compound is stable under recommended storage conditions but can react with certain materials.

Parameter	Details	Citations
Reactivity	No specific reactive hazards known under normal conditions.	[2]
Chemical Stability	Stable under normal conditions.	[2]
Conditions to Avoid	Incompatible products, dust formation.	[2]
Incompatible Materials	Strong oxidizing agents.	[2]
Hazardous Decomposition	Forms Carbon monoxide (CO), Carbon dioxide (CO ₂), and Nitrogen oxides (NO _x) upon decomposition.	[2]

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